

# Omeprazole impurity 7 proper disposal procedures

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## Compound of Interest

Compound Name: Omeprazole impurity 7

Cat. No.: B13036546

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Technical Advisory: Safe Handling & Disposal of **Omeprazole Impurity 7**

## Executive Summary & Critical Disambiguation

Stop and Verify: The designation "**Omeprazole Impurity 7**" is a non-pharmacopeial, vendor-specific identifier. It is not a standardized EP or USP nomenclature (e.g., EP Impurity A, B, C). Before proceeding, you must validate the chemical identity of your substance against the Certificate of Analysis (CoA).

- Primary Target (This Guide): **Omeprazole Impurity 7** (Vendor Common Name).[1]
  - Chemical Name: 2-(5-Methoxy-1H-benzo[d]imidazole-2-carbonothioyl)-3,5-dimethylpyridin-4(1H)-one.[2]
  - CAS Registry Number:1346649-67-9.[1][2]
  - Structure: Contains a thioxomethyl (C=S) linkage and a pyridinone ring.
- Common Confusion: Do not confuse with Omeprazole Related Compound 7 (USP designation).

- Identity: Omeprazole Sulfide (EP Impurity C).
- CAS Registry Number: 73590-85-9 (or 91219-90-8).

Operational Directive: Treat CAS 1346649-67-9 as a High-Potency Pharmaceutical Intermediate. Due to its structural similarity to Omeprazole (a benzimidazole derivative), it must be handled as a potential skin sensitizer and a chronic aquatic toxin.

## Chemical Profile & Hazard Identification

To ensure safe disposal, we must first understand the physicochemical risks. This impurity shares the core benzimidazole scaffold with the API (Active Pharmaceutical Ingredient) but exhibits distinct reactivity due to the thioxomethyl group.

**Table 1: Physicochemical & Hazard Profile**

Feature	Omeprazole Impurity 7 (Target)	Omeprazole (Parent API)	Operational Implication
CAS Number	1346649-67-9	73590-58-6	Check CoA immediately.
Molecular Formula	C <sub>16</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub> S	C <sub>17</sub> H <sub>19</sub> N <sub>3</sub> O <sub>3</sub> S	Impurity 7 lacks the sulfinyl oxide.
GHS Classification (Inferred)	Aquatic Chronic 2 (H411)Skin Sens. 1 (H317)	Aquatic Chronic 2Skin Irrit. 2	Do not release to drains. Incineration required.
Physical State	Solid (Powder)	Solid (Powder)	Dust explosion hazard if aerosolized.
Reactivity	Thioxomethyl group (C=S)	Sulfinyl group (S=O)	Avoid strong oxidizers; C=S bonds can release sulfur oxides upon combustion.

## Detailed Disposal Procedures

This protocol adheres to the "Cradle-to-Grave" management principle for pharmaceutical waste.

## Phase 1: Waste Characterization & Segregation

Principle: Never mix API impurities with general trash or biomedical waste.

- Solid Waste: Isolate pure Impurity 7, contaminated weighing boats, and gloves into a dedicated "Cytotoxic/High Potency" waste stream (often Yellow or Purple bins depending on local jurisdiction).
- Liquid Waste (HPLC Effluent):
  - If dissolved in Acetonitrile/Methanol: Segregate into "Flammable Organic Solvents - Toxic".
  - If dissolved in aqueous buffer (<20% organic): Segregate into "Aqueous Toxic Waste".
  - Crucial: Label the waste container with the specific chemical name. Do not label simply as "HPLC Waste."

## Phase 2: Containment Protocol

Self-Validating Step: If you can smell sulfur (rotten egg odor), containment has failed.

- Primary Containment: Place the substance in a screw-cap amber glass vial.
- Secondary Containment: Seal the vial inside a clear, chemically resistant Ziploc bag or a secondary plastic jar.
- Labeling: Apply a hazardous waste label containing:
  - Full Chemical Name: **Omeprazole Impurity 7** (CAS 1346649-67-9).[2]
  - Hazard Checkboxes:  Toxic  Irritant  Environmental Hazard.[3]
  - Date of Generation.

## Phase 3: Final Disposal (Destruction)

Method: High-Temperature Incineration.

- Why? Benzimidazole rings are stable. Standard autoclaving or chemical deactivation (bleach) is insufficient to fully mineralize the compound and may generate toxic byproducts.
- Regulatory Path: Hand over to a licensed hazardous waste contractor (e.g., Veolia, Stericycle, Clean Harbors) with instructions for Incineration (Waste Code P-List/U-List equivalent or Characteristic Hazardous Waste).

## Emergency Response & Decontamination

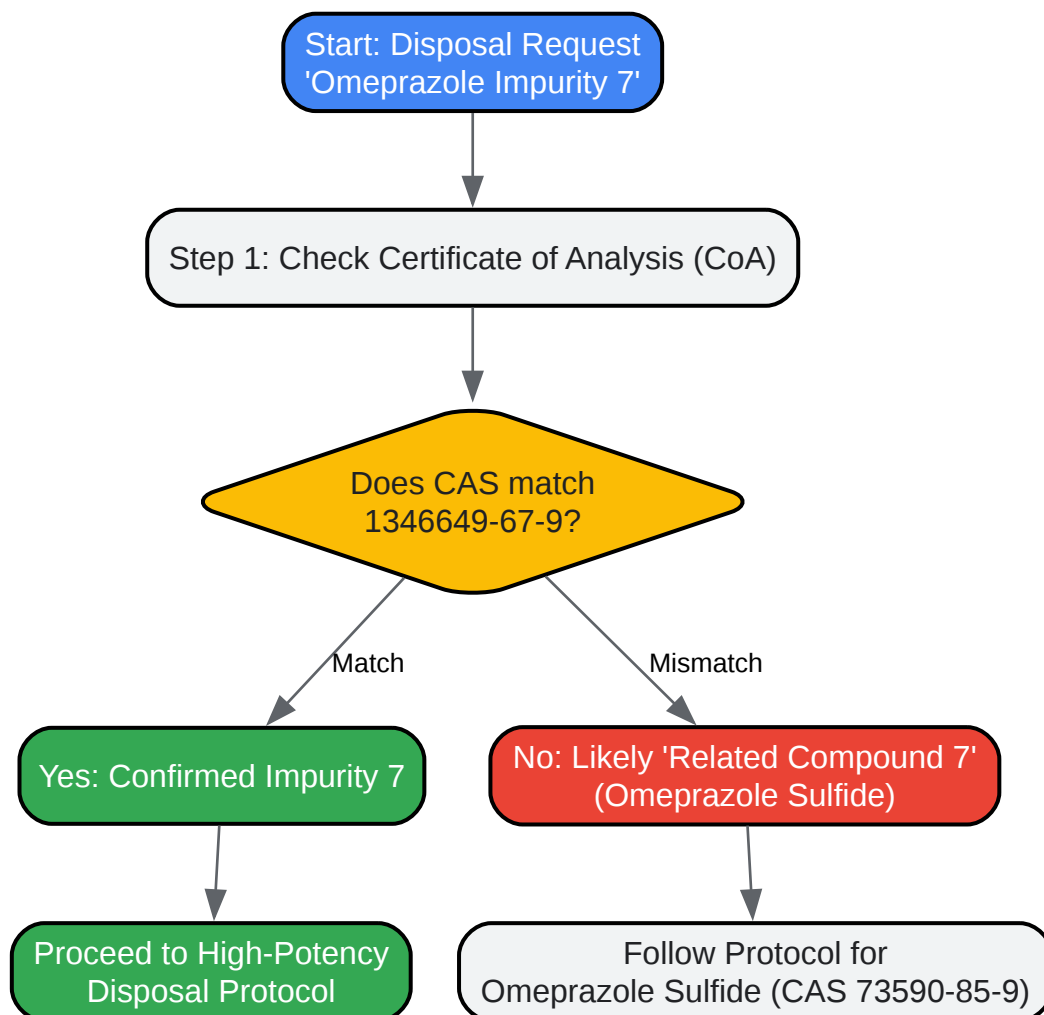
Scenario: Spillage of 10-100 mg of Impurity 7 powder on the benchtop.

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and an N95/P100 particulate respirator.
- Containment: Cover the spill with a damp paper towel to prevent dust aerosolization.
- Deactivation (Chemical Oxidation):
  - Prepare a 10% Sodium Hypochlorite (Bleach) solution or a commercial oxidant (e.g., Virkon™).
  - Note on Chemistry: The oxidant will attack the thioxomethyl (C=S) bond, converting it to a sulfoxide/sulfone or cleaving it. This reduces biological potency but does not eliminate chemical toxicity.
- Cleanup: Wipe the area from the outside in. Place all cleanup materials into the Solid Hazardous Waste bin.
- Verification: Wipe the surface with methanol and check under UV light (if applicable/fluorescent) or run a swab test if in a GMP environment.

## Visualized Workflows

### Diagram 1: Identification & Decision Matrix

This diagram guides the researcher through the critical step of verifying the CAS number to avoid disposing of the wrong compound.

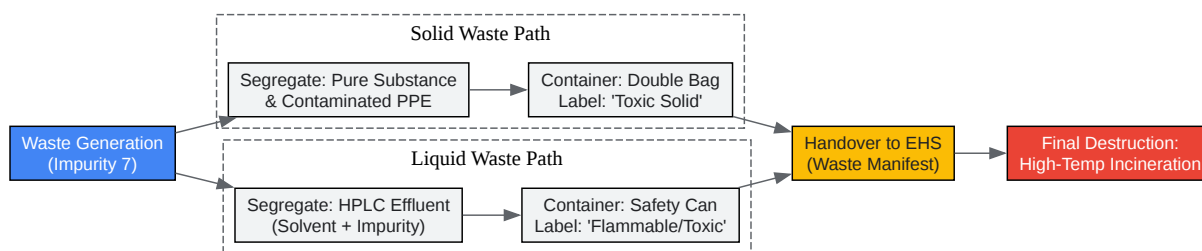


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Caption: Decision matrix for distinguishing Vendor Impurity 7 from Pharmacopeial Related Compound 7.

## Diagram 2: Segregation & Disposal Workflow

This diagram illustrates the physical flow of waste from the bench to final destruction.



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Caption: Operational workflow for segregating solid and liquid waste streams for incineration.

## References

- European Directorate for the Quality of Medicines (EDQM). (2024).[3] Safety Data Sheet: Omeprazole Impurity D (Representative Benzimidazole Hazard Profile). Retrieved March 7, 2026, from [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). (2024). Drug Disposal: Dispose "Non-Flush List" Medicine in Trash. Retrieved March 7, 2026, from [\[Link\]](#)

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## Sources

- [1. Omeprazole Impurity 7 - SRIRAMCHEM \[sriramchem.com\]](#)
- [2. Omeprazole Impurity 7 | CAS No- 1346649-67-9 | NA \[chemicea.com\]](#)
- [3. sds.edqm.eu \[sds.edqm.eu\]](#)

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